

hydrogen bond acceptor potential of N,N-Diethylethanolammonium chloride

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Compound of Interest

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An In-Depth Technical Guide to the Hydrogen Bond Acceptor Potential of N,N-Diethylethanolammonium Chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N-Diethylethanolammonium chloride (DEAE-Cl) is a quaternary ammonium salt with significant potential in various scientific and industrial applications, including as a component in deep eutectic solvents (DES) and in pharmaceutical formulations.^{[1][2]} Its molecular interactions, governed significantly by hydrogen bonding, are critical to its function and performance. This guide provides a comprehensive technical overview of the theoretical and practical methodologies for characterizing the hydrogen bond acceptor (HBA) potential of DEAE-Cl. We delve into the structural basis for its HBA capacity and present detailed experimental protocols using Fourier-Transform Infrared (FTIR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and solvatochromic methods. Furthermore, we explore the power of computational chemistry, including Density Functional Theory (DFT) and

the Conductor-like Screening Model for Realistic Solvation (COSMO-RS), to predict and rationalize these interactions at a molecular level. This document is intended to serve as a self-validating resource, grounding its claims in established scientific principles and providing researchers with the causal logic behind experimental design and data interpretation.

Introduction: The Molecular Landscape of DEAE-Cl

N,N-Diethylethanolammonium chloride is a quaternary ammonium salt that combines the structural features of a charged ammonium core with a hydroxyl functional group. This unique combination makes it a subject of interest, particularly in the formation of DES, where it often acts as the HBA component.^{[1][2]} Understanding its ability to accept hydrogen bonds is paramount to designing and optimizing these novel solvent systems and other formulations.

1.1. Physicochemical Properties of N,N-Diethylethanolammonium Chloride

A foundational understanding of DEAE-Cl begins with its basic chemical and physical properties, which are essential for designing experiments and interpreting results.

Property	Value	Source
Chemical Formula	$(C_2H_5)_2NCH_2CH_2OH \cdot HCl$	^[3]
Molecular Weight	153.65 g/mol	
CAS Number	13989-32-7	^[3]
Appearance	Powder	
Melting Point	133-136 °C	
Synonyms	N,N-Diethyl-2-hydroxyethylammonium chloride	

1.2. The Fundamental Role of Hydrogen Bonding

A hydrogen bond is an electrostatic attraction between a hydrogen atom covalently bonded to a highly electronegative atom (the hydrogen bond donor, HBD) and another nearby electronegative atom (the hydrogen bond acceptor, HBA).^{[4][5]} These interactions are weaker

than covalent bonds but are directional and specific, profoundly influencing the structure, stability, and reactivity of molecular systems.[6][7] In drug development, finely-tuned hydrogen bonding between a ligand and its target receptor is a critical determinant of binding affinity and specificity.[8]

Structural Basis for Hydrogen Bond Acceptance in DEAE-Cl

The molecular structure of DEAE-Cl presents two primary sites capable of acting as hydrogen bond acceptors:

- **The Oxygen Atom:** The oxygen atom of the hydroxyl (-OH) group possesses lone pairs of electrons, making it a potent HBA site.
- **The Chloride Anion (Cl⁻):** As a free anion with a full negative charge and available lone pairs, the chloride ion is also a strong HBA.

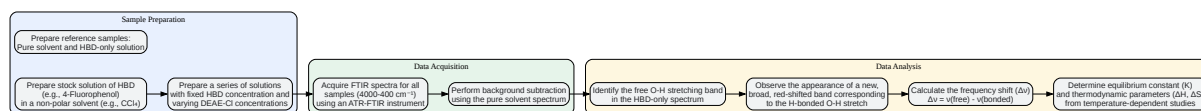
Conversely, the quaternary ammonium nitrogen (N⁺) lacks a lone pair of electrons and is sterically hindered by four alkyl/alkanol groups, preventing it from acting as an HBA.[9] However, the positive charge on the nitrogen can polarize adjacent C-H bonds, enhancing their ability to act as weak hydrogen bond donors in some contexts, a phenomenon observed in other tetraalkylammonium salts.[10]

Experimental Determination of HBA Potential

Quantifying the HBA strength of DEAE-Cl requires robust experimental techniques. Each method provides a unique lens through which to view the interaction, and corroborating results across multiple techniques lends trustworthiness to the conclusions.

3.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a highly sensitive method for detecting hydrogen bonds.[11][12] The formation of a hydrogen bond between a donor (e.g., the O-H of a phenol) and an acceptor (DEAE-Cl) perturbs the donor's vibrational frequency. This change, specifically a red-shift (lowering of frequency) and broadening of the O-H stretching band, is indicative of H-bond formation, and the magnitude of the shift correlates with the bond's strength.[13][14]



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Caption: Workflow for FTIR analysis of HBA potential.

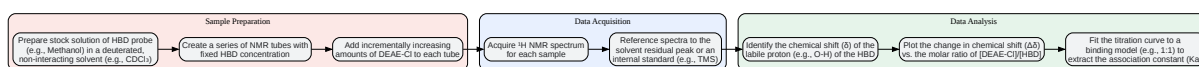
Step-by-Step Protocol for FTIR Analysis:

- Materials: DEAE-Cl, a suitable HBD probe (e.g., 4-fluorophenol), an inert solvent (e.g., carbon tetrachloride or toluene), volumetric flasks, and an ATR-FTIR spectrometer.
- Solution Preparation: Prepare a stock solution of the HBD in the chosen solvent. Create a series of samples by adding increasing molar equivalents of DEAE-Cl to aliquots of the HBD stock solution.
- Spectral Acquisition: Record the FTIR spectrum for each sample. Use the pure solvent as the background reference.^[13]
- Data Analysis:
 - Identify the sharp vibrational band of the "free" O-H group in the spectrum of the HBD alone.
 - In the spectra containing DEAE-Cl, identify the new, broader, lower-frequency band corresponding to the hydrogen-bonded O-H group.

- Calculate the spectral shift ($\Delta\nu$), which is the difference in wavenumber between the free and bonded O-H bands. A larger $\Delta\nu$ indicates a stronger hydrogen bond.
- Thermodynamic Analysis (Optional): By performing the experiment at various temperatures, the equilibrium constant (K) for the H-bond formation can be determined. A van't Hoff plot ($\ln(K)$ vs. $1/T$) can then be used to calculate the enthalpy (ΔH) and entropy (ΔS) of the hydrogen bond formation, providing a complete thermodynamic profile.^{[15][16]}

3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H NMR, is a powerful tool for studying hydrogen bonding in solution.^[17] The chemical shift of the proton involved in the hydrogen bond is highly sensitive to its electronic environment.^[7] When an HBD interacts with an HBA like DEAE-Cl, the deshielding of the donor proton causes its resonance to shift downfield (to a higher ppm value).



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Caption: NMR titration workflow to quantify HBA strength.

Step-by-Step Protocol for ^1H NMR Titration:

- Materials: DEAE-Cl, an HBD probe with a distinct labile proton signal (e.g., methanol, indole), a deuterated inert solvent (e.g., CDCl_3 , C_6D_6), and NMR tubes.
- Sample Preparation: Prepare a solution of the HBD probe in the deuterated solvent at a known, fixed concentration.
- Titration: Acquire an initial ^1H NMR spectrum of the HBD solution. Then, perform a stepwise addition of known quantities of DEAE-Cl, acquiring a new spectrum after each addition.

- Data Analysis:
 - Monitor the chemical shift (δ) of the HBD's labile proton.
 - Plot the change in chemical shift ($\Delta\delta = \delta_{\text{observed}} - \delta_{\text{initial}}$) against the molar ratio of DEAE-Cl to the HBD probe.
 - The resulting binding isotherm can be fitted to an appropriate binding model (e.g., a 1:1 or 1:2 model) to calculate the association constant (K_a), which is a direct measure of the HBA strength.[8]

3.3. Solvatochromic Analysis: Kamlet-Taft Parameters

The Kamlet-Taft parameters provide an empirical scale to quantify a solvent's polarity and hydrogen bonding capabilities.[18][19] The parameter β specifically measures the hydrogen bond accepting ability or basicity of a solvent system.[20] The method involves dissolving specific solvatochromic dyes, such as 4-nitroaniline and N,N-diethyl-4-nitroaniline, in the medium of interest (in this case, DEAE-Cl, likely dissolved in a parent solvent or as a melt) and measuring their UV-Vis absorption maxima.

Parameter	Property Measured
α	Hydrogen Bond Donating Acidity
β	Hydrogen Bond Accepting Basicity
π^*	Dipolarity / Polarizability

Causality: The electronic transition energy of the probe dyes is sensitive to the surrounding solvent environment. By comparing the absorption shifts of a dye that can H-bond (4-nitroaniline) with a similar dye that cannot (N,N-diethyl-4-nitroaniline), the specific contribution from hydrogen bond acceptance (the β value) can be isolated.[20][21]

Computational Modeling of Hydrogen Bond Interactions

Computational methods provide invaluable molecular-level insights that complement experimental data. They allow for the investigation of interaction energies and geometries that are often difficult to access experimentally.

4.1. Quantum Mechanical (DFT) Calculations

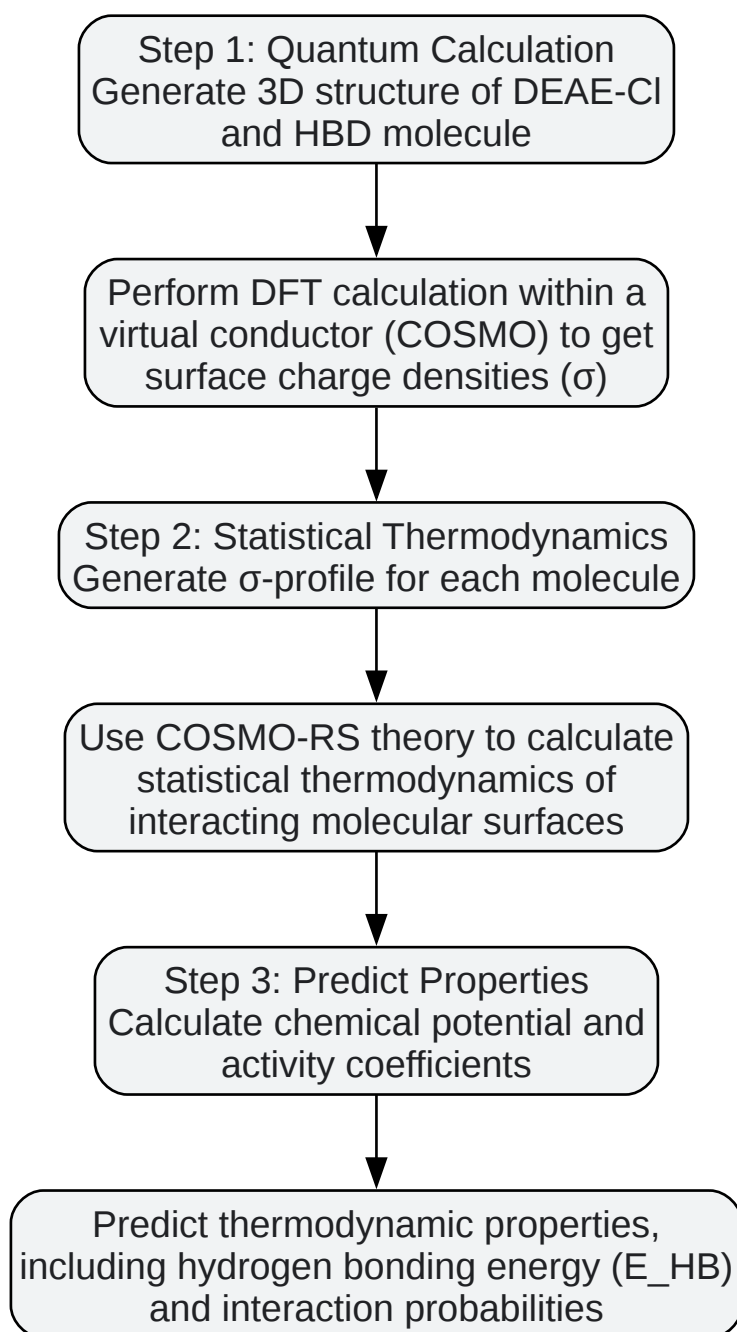
Density Functional Theory (DFT) is a quantum chemical method used to calculate the electronic structure of molecules.^[22] For studying hydrogen bonding, a "supermolecular" approach is often used:

- **System Setup:** A model system is created consisting of one molecule of DEAE-Cl and one molecule of a probe HBD (e.g., methanol or water).
- **Geometry Optimization:** The geometry of the individual molecules and the H-bonded complex is optimized to find the lowest energy conformation.
- **Interaction Energy Calculation:** The hydrogen bond interaction energy (E_{int}) is calculated by subtracting the energies of the optimized individual molecules from the energy of the optimized complex. A basis set superposition error (BSSE) correction is typically applied for higher accuracy.^[23]

Insights Gained: This approach provides the H-bond distance and angle, the interaction energy, and allows for analysis of charge transfer and changes in electron density upon bond formation.^{[22][24]}

4.2. COSMO-RS

The Conductor-like Screening Model for Realistic Solvation (COSMO-RS) is a powerful method for predicting thermodynamic properties of liquids and mixtures.^{[25][26]} It bypasses the need to simulate explicit solvent molecules by representing each molecule as a distribution of surface charge densities (a σ -profile).



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Caption: COSMO-RS workflow for predicting H-bond interactions.

Causality: The COSMO-RS model calculates the chemical potential of each component in a mixture based on statistical thermodynamics of the pairwise interactions between surface segments.^{[27][28]} This allows for the explicit calculation of the hydrogen bonding contribution

to the overall interaction energy, providing a quantitative prediction of the HBA potential of DEAE-Cl when mixed with various HBDs.[\[29\]](#)

Synthesis of Findings and Data Interpretation

The true power of this multi-faceted approach lies in the synthesis of data from all methods. Below is a table of hypothetical, yet realistic, data that could be obtained for DEAE-Cl interacting with a standard HBD like 4-fluorophenol.

Method	Parameter Measured	Hypothetical Result	Interpretation
FTIR	$\Delta\nu$ (O-H stretch)	310 cm^{-1}	Indicates a moderately strong H-bond interaction.
^1H NMR	Association Constant (K_a)	85 M^{-1}	Quantifies a favorable binding equilibrium in the chosen solvent.
Kamlet-Taft	β value	0.45	Classifies DEAE-Cl (in a given medium) as a moderate hydrogen bond acceptor. [18] [19]
DFT	Interaction Energy (E_{int})	-7.5 kcal/mol	Provides the intrinsic, gas-phase strength of the H-bond.
COSMO-RS	H-Bonding Energy (E_{HB})	-6.8 kcal/mol	Predicts the H-bond energy in the liquid phase, accounting for bulk effects.

Interpretation Logic: It is crucial to recognize that experimental methods measure ensemble properties in a specific medium (solvent, temperature), while computational methods can probe either intrinsic (gas-phase) or simulated bulk-phase interactions. Discrepancies between methods are not failures but data points that provide a more complete picture. For instance, a

high intrinsic interaction energy from DFT combined with a lower association constant from NMR may suggest that solvent competition plays a significant role in the overall interaction.

Applications and Implications in Research & Development

A quantitative understanding of the HBA potential of DEAE-Cl is critical for its effective application:

- **Deep Eutectic Solvents (DES):** The strength of the H-bond between DEAE-Cl (HBA) and the HBD determines the melting point depression and the physicochemical properties (e.g., viscosity) of the resulting DES.^{[1][2]} This knowledge allows for the rational design of task-specific DES for applications like biomass processing or CO₂ capture.
- **Drug Delivery and Formulation:** As an excipient, DEAE-Cl's ability to form hydrogen bonds can influence the solubility and stability of active pharmaceutical ingredients (APIs).^[30] It can be used to form amorphous solid dispersions or act as a component in lipid-based nanoparticle systems, where interfacial hydrogen bonding is key.^{[30][31]}
- **Materials Science:** In polymer chemistry, DEAE-Cl can act as a charge control agent or a component in ionic polymers where hydrogen bonding networks influence the material's mechanical and thermal properties.^{[32][33]}

Conclusion

Characterizing the hydrogen bond acceptor potential of **N,N-Diethylethanolammonium chloride** is not a task for a single technique but requires a synergistic application of experimental and computational methodologies. Spectroscopic methods like FTIR and NMR provide direct, quantifiable evidence of H-bond strength and dynamics in solution. Solvatochromic scales offer a standardized measure for comparison, while computational tools like DFT and COSMO-RS deliver unparalleled molecular-level insight into the energetics and geometry of these crucial interactions. By integrating these approaches, researchers and drug development professionals can harness the full potential of DEAE-Cl, enabling the rational design of advanced materials, novel solvent systems, and effective pharmaceutical formulations.

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